

# Using EM-163 for target engagement studies in live cells.

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## Compound of Interest

Compound Name: EM-163

Cat. No.: B13912447

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## Clarification Required: The Identity of EM-163

Before proceeding with the development of detailed application notes and protocols for target engagement studies in live cells, it is crucial to definitively identify the specific molecule referred to as "**EM-163**." Initial research has revealed several distinct biological entities with similar designations, each with a unique mechanism of action and cellular target. To ensure the provided information is accurate and relevant to your research needs, please clarify which of the following "**EM-163**" is the subject of your inquiry:

- E163 (Viral Chemokine-Binding Protein): A protein from the ectromelia virus that interacts with chemokines and glycosaminoglycans (GAGs) on the cell surface, thereby modulating the host immune response.[1] Target engagement studies for this protein would likely focus on its interaction with specific chemokines or GAGs.
- E-M (Recombinant Endostatin Derivative): An engineered protein with high ATPase activity that exhibits anti-tumor effects by inhibiting the recruitment and alternative activation of tumor-associated macrophages (TAMs).[2] Target engagement for this molecule would involve assays to measure its binding to targets on macrophages or other cells within the tumor microenvironment.
- miR-163 (microRNA): A small non-coding RNA molecule in *Arabidopsis thaliana* that is induced by light and targets mRNAs of S-adenosyl-Met-dependent carboxyl methyltransferase family members to regulate seed germination and root development.[3]

Target engagement studies would focus on quantifying the binding of miR-163 to its target mRNA molecules within the cell.

- CD163 (Cluster of Differentiation 163): A scavenger receptor expressed on monocytes and macrophages that plays a role in clearing hemoglobin-haptoglobin complexes and has anti-inflammatory functions.[4] Target engagement would involve measuring the binding of ligands or therapeutic agents to the CD163 receptor on the surface of live macrophages.
- A small molecule compound (e.g., from the MX series): Research has identified various small molecules with biological activity, and it is possible "**EM-163**" is an internal or developmental name for such a compound. For instance, compounds like MX-116407 have been characterized as apoptosis inducers.[5]

Once the specific identity of your "**EM-163**" is confirmed, a comprehensive and tailored set of application notes and protocols for live-cell target engagement studies can be generated. This will include detailed methodologies for relevant assays such as:

- NanoBRET™ Target Engagement Assays: A technique that measures the binding of a test compound to a NanoLuc® luciferase-tagged target protein in live cells by detecting bioluminescence resonance energy transfer (BRET).[6][7][8]
- Cellular Thermal Shift Assay (CETSA): A method to assess target engagement by measuring the change in the thermal stability of a target protein upon ligand binding in intact cells.[9][10][11]
- Fluorescence Microscopy-Based Assays: Techniques like two-photon fluorescence anisotropy imaging can directly visualize and quantify drug-target engagement with subcellular resolution in living cells.[12]

Providing clarification on the nature of "**EM-163**" will enable the creation of a focused and actionable resource for your research.

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